

# Application Notes and Protocols for WR99210 in Cell Culture

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## Compound of Interest

Compound Name: WR99210

Cat. No.: B15612203

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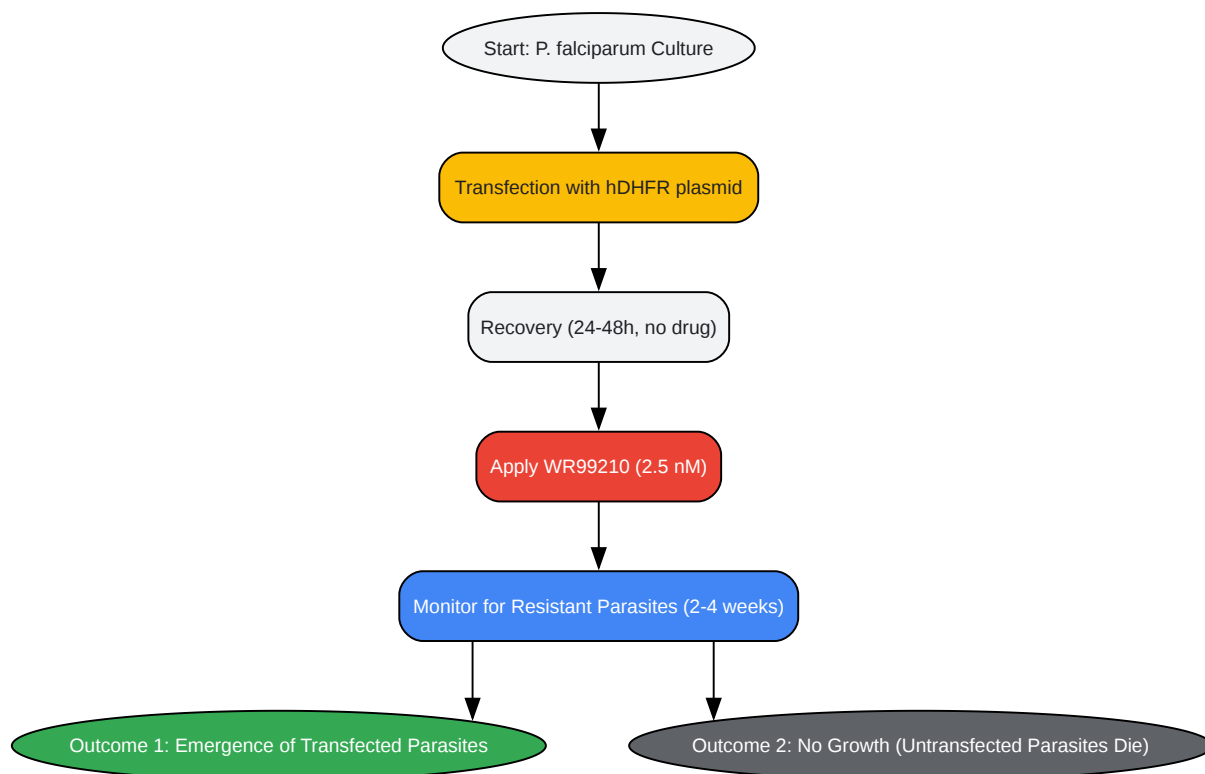
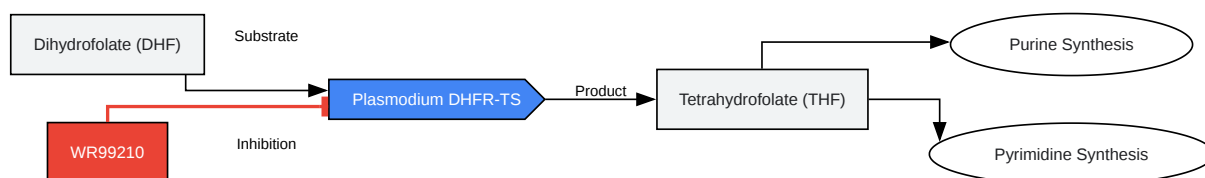
These application notes provide detailed protocols for the use of **WR99210**, a potent dihydrofolate reductase (DHFR) inhibitor, in cell culture. The primary application highlighted is its use as a selection agent for in vitro cultures of *Plasmodium falciparum* parasites genetically modified to express the human DHFR gene. Additionally, protocols for assessing the antiparasmodial activity of compounds using **WR99210** as a control are detailed.

## Mechanism of Action

**WR99210** is a dihydrotriazine antifolate compound that acts as a slow, tight-binding inhibitor of the dihydrofolate reductase (DHFR) domain of the bifunctional dihydrofolate reductase-thymidylate synthase (DHFR-TS) enzyme in *Plasmodium* species.<sup>[1]</sup> This inhibition blocks the conversion of dihydrofolate to tetrahydrofolate, a crucial step in the synthesis of pyrimidines and purines, thereby halting DNA synthesis and parasite replication.<sup>[1]</sup> Notably, **WR99210** exhibits high selectivity for the parasite's DHFR enzyme over the human ortholog, making it an effective tool for selecting transfected parasites that express the human dhfr gene as a selectable marker.<sup>[1][2][3]</sup>

## Signaling and Metabolic Pathway

The following diagram illustrates the folate metabolic pathway and the inhibitory action of **WR99210**.



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## References

- 1. Regioisomerization of Antimalarial Drug WR99210 Explains the Inactivity of a Commercial Stock - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Transformation with human dihydrofolate reductase renders malaria parasites insensitive to WR99210 but does not affect the intrinsic activity of proguanil - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pnas.org [pnas.org]
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